

Physical properties of 3-Ethoxycyclohexene (boiling point, density)

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Compound of Interest

Compound Name: 3-Ethoxycyclohexene

Cat. No.: B15376129

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Physical Properties of 3-Ethoxycyclohexene: Data Not Available

An in-depth search of publicly available chemical databases and scientific literature did not yield specific experimental data for the boiling point and density of **3-Ethoxycyclohexene**. While information is available for structurally related isomers and derivatives, these values cannot be accurately extrapolated to **3-Ethoxycyclohexene** due to differences in molecular structure that influence physical properties.

Computational estimations for some properties of **3-Ethoxycyclohexene** are available in databases such as PubChem; however, these are theoretical predictions and have not been experimentally verified.

For researchers, scientists, and drug development professionals requiring precise physical property data for **3-Ethoxycyclohexene**, experimental determination would be necessary. Standard methodologies for determining boiling point and density are outlined below.

Experimental Protocols for Determination of Physical Properties

Should a sample of **3-Ethoxycyclohexene** be available, the following standard laboratory procedures would be employed to determine its boiling point and density.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and precise method for this determination is distillation.

Methodology:

- **Apparatus Setup:** A standard distillation apparatus would be assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The sample of **3-Ethoxycyclohexene** would be placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask would be gently heated.
- **Temperature Reading:** The temperature is monitored as the vapor rises and surrounds the thermometer bulb. The boiling point is recorded as the stable temperature at which the liquid is actively boiling and condensing.
- **Pressure Correction:** The atmospheric pressure is recorded at the time of the experiment, and the observed boiling point is corrected to the standard pressure of 1 atmosphere (101.3 kPa) if necessary.

Density Determination

Density is the mass of a substance per unit volume. It is typically measured at a specific temperature, as density is temperature-dependent.

Methodology:

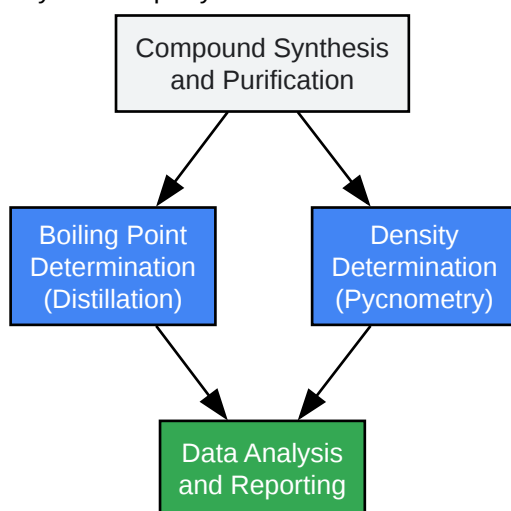
- **Apparatus:** A pycnometer, a specialized flask of a known volume, is used for precise density measurements. An analytical balance is also required.
- **Measurement of Empty Pycnometer Mass:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured.

- **Measurement with Sample:** The pycnometer is filled with **3-Ethoxycyclohexene**, ensuring no air bubbles are present. The mass of the filled pycnometer is then measured.
- **Temperature Control:** The temperature of the sample is recorded, as density varies with temperature.
- **Calculation:** The mass of the **3-Ethoxycyclohexene** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the sample by the known volume of the pycnometer.

Logical Workflow for Physical Property Determination

The logical progression for obtaining the required physical data for **3-Ethoxycyclohexene** is outlined in the following diagram.

Workflow for Physical Property Determination of 3-Ethoxycyclohexene



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Caption: Logical workflow for the experimental determination of physical properties.

Due to the absence of specific data for **3-Ethoxycyclohexene**, a comprehensive technical guide with comparative data tables and signaling pathways as requested cannot be provided at this time. The information presented serves as a guide for the experimental determination of the required physical properties.

- To cite this document: BenchChem. [Physical properties of 3-Ethoxycyclohexene (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15376129#physical-properties-of-3-ethoxycyclohexene-boiling-point-density\]](https://www.benchchem.com/product/b15376129#physical-properties-of-3-ethoxycyclohexene-boiling-point-density)

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